

Technical Data Sheet: 3,5-Dimethyl-3-heptene

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Compound of Interest

Compound Name: 3,5-Dimethyl-3-heptene

Cat. No.: B165669

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Chemical Identification

This document pertains to the physicochemical properties of **3,5-Dimethyl-3-heptene**.

- IUPAC Name: 3,5-Dimethylhept-3-ene[1]
- Synonyms: **3,5-Dimethyl-3-heptene**
- Chemical Formula: C₉H₁₈[1][2][3]
- CAS Registry Number: 59643-68-4[2][3]

Physicochemical Properties

The primary physicochemical property detailed in this guide is the molecular weight of **3,5-Dimethyl-3-heptene**. The calculated molecular weight is approximately 126.24 g/mol [1][4][5].

Data Presentation: Molecular Weight Calculation

The molecular weight is computationally derived from the chemical formula (C₉H₁₈) using the standard atomic weights of its constituent elements, Carbon (C) and Hydrogen (H). The comprehensive calculation is summarized in the table below.

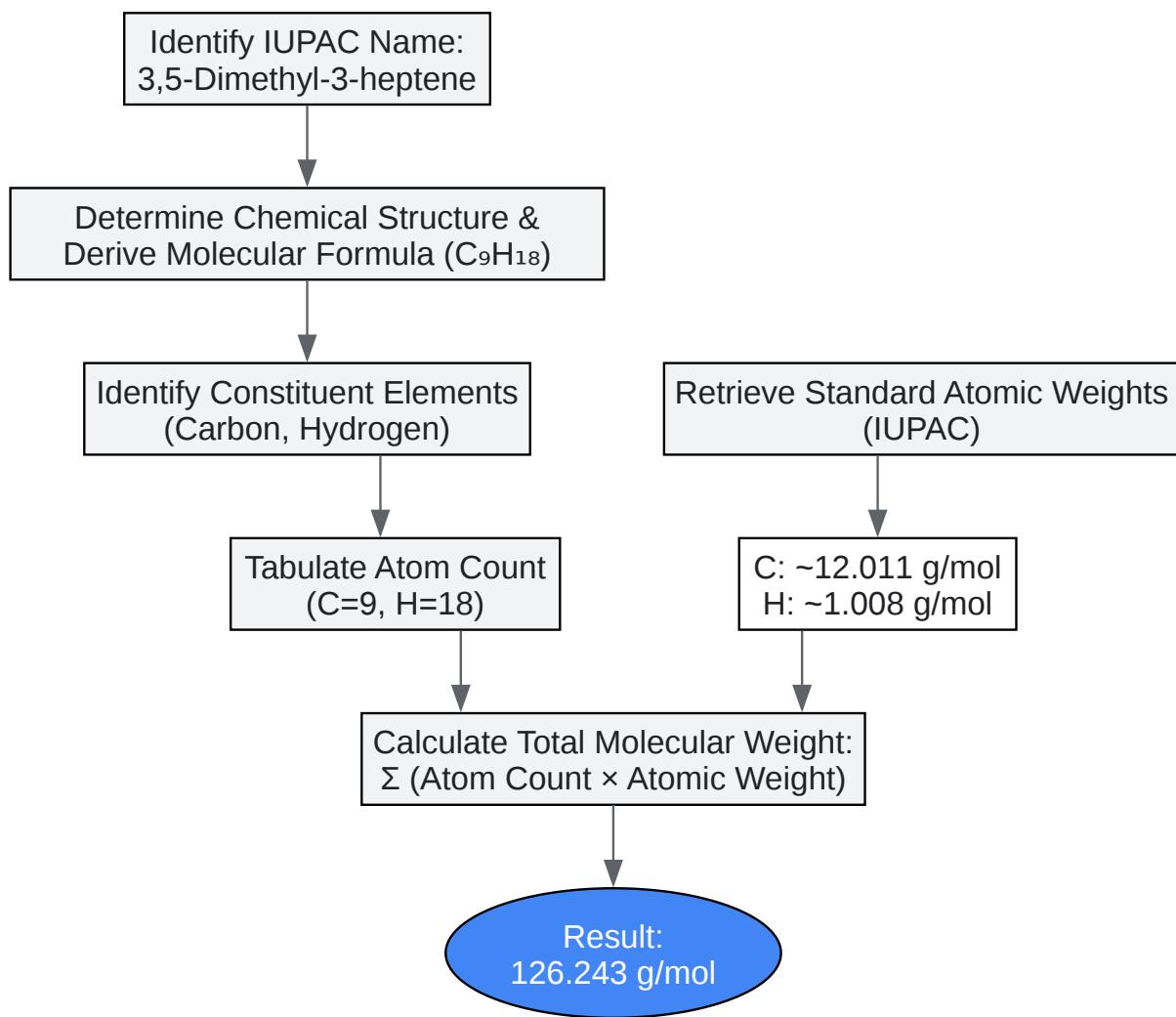
Element	Symbol	Atomic Count	Standard Atomic Weight (g/mol)	Contribution to Molecular Weight (g/mol)
Carbon	C	9	~12.011[6][7][8]	108.099
Hydrogen	H	18	~1.008[9][10]	18.144
Total	C ₉ H ₁₈	27	126.243	

Note: Standard atomic weights are based on IUPAC recommendations and may have slight variations depending on isotopic composition[6][11]. For conventional use, the provided values are standard.

Determination Methodology

The molecular weight of **3,5-Dimethyl-3-heptene** was determined via a computational protocol. This in-silico method relies on the established chemical formula derived from the compound's nomenclature and the standard atomic weights as published by the International Union of Pure and Applied Chemistry (IUPAC). No experimental procedures were required for this determination.

The logical workflow for this computational determination is visualized in the diagram below.



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Caption: Computational workflow for determining molecular weight.

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